

Synthesis of Methyl 6-amino-5-bromopicolinate from 6-aminopicolinic acid methyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 6-amino-5-bromopicolinate

Cat. No.: B143085

[Get Quote](#)

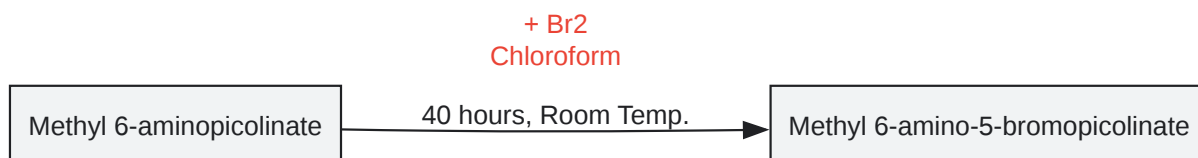
Application Note: Synthesis of Methyl 6-amino-5-bromopicolinate

Introduction

Methyl 6-amino-5-bromopicolinate is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. It serves as a key intermediate in the preparation of aminopyridinamides, which have shown potential as sodium channel modulators.[1][2][3] This application note provides a detailed protocol for the synthesis of **Methyl 6-amino-5-bromopicolinate** via the bromination of 6-aminopicolinic acid methyl ester.

Reaction Scheme

The synthesis involves the electrophilic aromatic substitution of 6-aminopicolinic acid methyl ester with bromine in chloroform. The amino group at the 6-position directs the incoming electrophile to the 5-position of the pyridine ring.



[Click to download full resolution via product page](#)

Figure 1: Reaction scheme for the synthesis of **Methyl 6-amino-5-bromopicolinate**.

Experimental Protocol

Materials and Equipment:

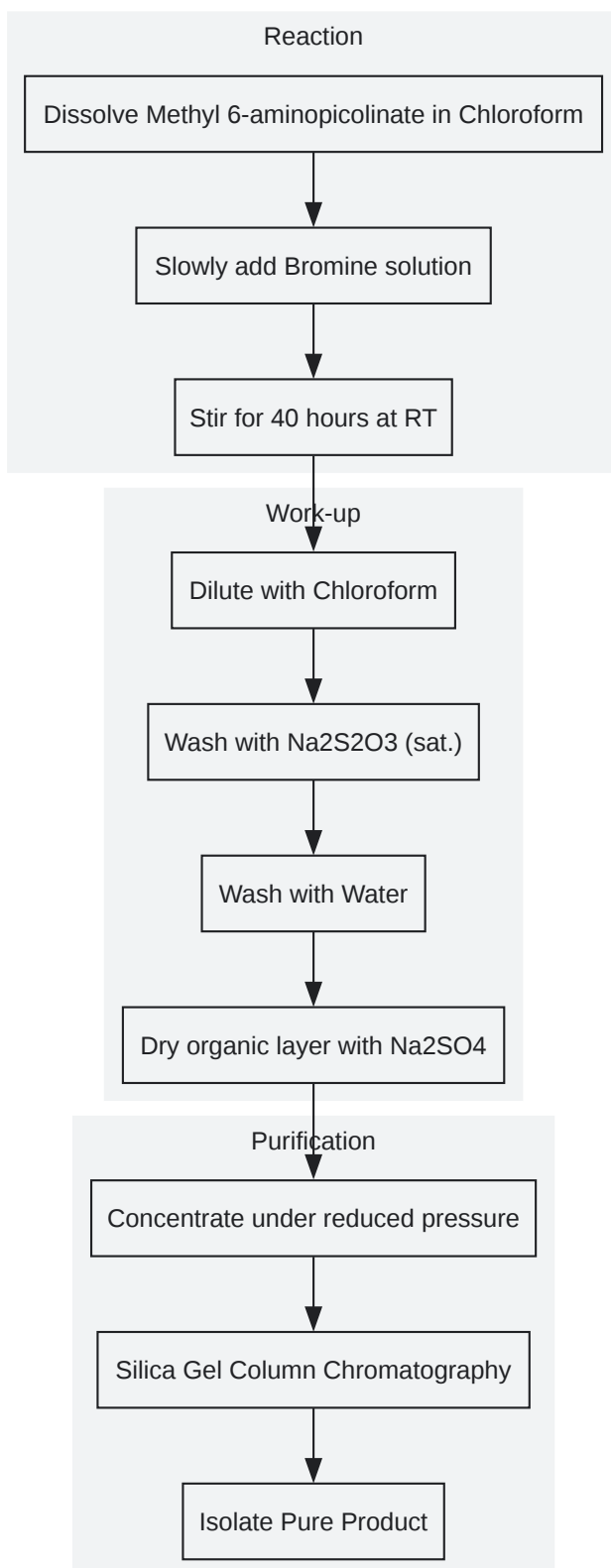
- 6-aminopicolinic acid methyl ester (Methyl 6-aminopyridine-2-carboxylate)
- Bromine
- Chloroform (CHCl₃)
- Saturated sodium thiosulfate solution (Na₂S₂O₃)
- Anhydrous sodium sulfate (Na₂SO₄)
- Ethyl acetate
- Hexane
- Round-bottom flask
- Stirring plate and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 10 g (66.0 mmol) of Methyl 6-aminopyridine-2-carboxylate in 450 mL of chloroform at room temperature.^{[1][3]}

- Addition of Bromine: Prepare a solution of 3.4 mL (66.0 mmol) of bromine in 100 mL of chloroform.^{[1][3]} Slowly add the bromine solution to the stirred solution of the starting material using a dropping funnel.
- Reaction: Stir the reaction mixture at room temperature for 40 hours.^{[1][3]}
- Work-up:
 - Dilute the reaction mixture with chloroform.
 - Transfer the mixture to a separatory funnel and wash sequentially with a saturated sodium thiosulfate solution to quench any unreacted bromine, followed by a wash with water.^{[1][3]}
 - Separate the organic layer and dry it over anhydrous sodium sulfate.^{[1][3]}
- Purification:
 - Filter off the sodium sulfate and concentrate the organic phase under reduced pressure using a rotary evaporator.^{[1][3]}
 - Purify the resulting residue by silica gel column chromatography, eluting with a mixture of ethyl acetate and hexane to afford the desired product as a yellow solid.^{[1][3]}

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the synthesis and purification of **Methyl 6-amino-5-bromopicolinate**.

Data Summary

Table 1: Quantitative Data for the Synthesis of **Methyl 6-amino-5-bromopicolinate**

Parameter	Value	Reference
Starting Material	Methyl 6-aminopyridine-2-carboxylate	[1][3]
Starting Material Quantity	10 g (66.0 mmol)	[1][3]
Brominating Agent	Bromine (Br ₂)	[1][3]
Bromine Quantity	3.4 mL (66.0 mmol)	[1][3]
Solvent	Chloroform	[1][3]
Reaction Temperature	Room Temperature	[1][3]
Reaction Time	40 hours	[1][3]
Product Yield	3.3 g (22%)	[1][3]
Product Appearance	Yellow solid	[3]
Product Molecular Formula	C ₇ H ₇ BrN ₂ O ₂	[2]
Product Molecular Weight	231.05 g/mol	[2]
Product Melting Point	143-145 °C	[3]

Table 2: Spectroscopic Data for **Methyl 6-amino-5-bromopicolinate**

Analysis	Data	Reference
MS ESI (m/z)	231.0 [(M + H) ⁺]	[1]
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm) = 7.76 (d, J = 7.88 Hz, 1H), 7.34 (d, J = 7.92 Hz, 1H), 5.23 (s, 2H), 3.94 (s, 3H)	[1]

Note on By-product Formation:

During the reaction, the formation of the isomeric by-product, Methyl 6-amino-3-bromopyridine-2-carboxylate, has been observed.[1] This by-product was isolated with a 19% yield.[1]

Table 3: Spectroscopic Data for By-product (Methyl 6-amino-3-bromopicolinate)

Analysis	Data	Reference
MS ESI (m/z)	231.2 [(M + H)+]	[1]
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm) = 7.60 (d, J = 8.72 Hz, 1H), 6.47 (d, J = 7.88 Hz, 1H), 4.71 (s, 2H), 3.94 (s, 3H)	[1]

Safety Precautions:

- Bromine is highly corrosive and toxic. Handle it with extreme care in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Chloroform is a suspected carcinogen and is harmful if inhaled or absorbed through the skin. All manipulations should be performed in a fume hood.
- Standard laboratory safety practices should be followed throughout the experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYL 6-AMINO-5-BROMOPICOLINATE | 178876-82-9 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. METHYL 6-AMINO-5-BROMOPICOLINATE CAS#: 178876-82-9 [chemicalbook.com]

- To cite this document: BenchChem. [Synthesis of Methyl 6-amino-5-bromopicolinate from 6-aminopicolinic acid methyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143085#synthesis-of-methyl-6-amino-5-bromopicolinate-from-6-aminopicolinic-acid-methyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com